

Proper Disposal of 2-Bromoterephthalic Acid: A Step-by-Step Guide

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Compound of Interest

Compound Name: 2-Bromoterephthalic acid

Cat. No.: B1265625

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **2-Bromoterephthalic acid**, a compound requiring careful handling due to its hazardous properties. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Hazard Profile and Safety Summary

2-Bromoterephthalic acid is classified as a hazardous substance. It is toxic if swallowed, causes skin and serious eye irritation, and may lead to respiratory irritation. Due to its bromine content, it is categorized as a halogenated organic compound.

Hazard Classification	Description
Acute Toxicity (Oral)	Toxic if swallowed.
Skin Corrosion/Irritation	Causes skin irritation.
Serious Eye Damage/Irritation	Causes serious eye irritation.
Specific Target Organ Toxicity	May cause respiratory irritation.

Before handling, it is imperative to wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or goggles,

and a lab coat. All handling should be performed in a well-ventilated area or a chemical fume hood.

Waste Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **2-Bromoterephthalic acid** waste.

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